

# Molecular weight and formula of octadecyl acrylate

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## Compound of Interest

Compound Name: *Octadecyl acrylate*

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An In-depth Technical Guide to **Octadecyl Acrylate**

## Introduction

**Octadecyl acrylate**, also known as stearyl acrylate, is a long-chain alkyl acrylate monomer with significant applications in the synthesis of specialty polymers and copolymers.<sup>[1]</sup> Its chemical structure, featuring a long hydrophobic alkyl chain and a reactive acrylate group, imparts unique properties to the polymers derived from it, such as hydrophobicity, flexibility, and low-temperature performance.<sup>[1]</sup> This guide provides a comprehensive overview of the molecular characteristics, synthesis, polymerization, and potential applications of **octadecyl acrylate**, with a focus on information relevant to researchers in chemistry and drug development.

## Molecular and Physical Properties

**Octadecyl acrylate** is a versatile monomer used in the synthesis of a variety of polymer materials.<sup>[2]</sup> It typically appears as a colorless to pale yellow liquid or a waxy solid at room temperature.<sup>[1][3]</sup> The key quantitative properties of **octadecyl acrylate** are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>21</sub> H <sub>40</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	324.54 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	4813-57-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to pale yellow liquid or waxy solid	<a href="#">[1]</a> <a href="#">[3]</a>
Density	0.8 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	32-34 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Boiling Point	>200 °C at 760 mmHg	<a href="#">[3]</a>
Flash Point	>230 °F	<a href="#">[5]</a>
Solubility	Insoluble in water; soluble in organic solvents like toluene, acetone, and hexane.	<a href="#">[3]</a>

## Synthesis of Octadecyl Acrylate

The primary method for synthesizing **octadecyl acrylate** is through the direct esterification of octadecanol (stearyl alcohol) with acrylic acid.[\[6\]](#)[\[7\]](#) This reaction is typically carried out in the presence of an acid catalyst and a polymerization inhibitor to prevent the premature polymerization of the acrylate monomer.[\[6\]](#)

## Experimental Protocol: Direct Esterification

The following protocol is a generalized procedure based on common laboratory synthesis methods.[\[8\]](#)[\[9\]](#)

Materials:

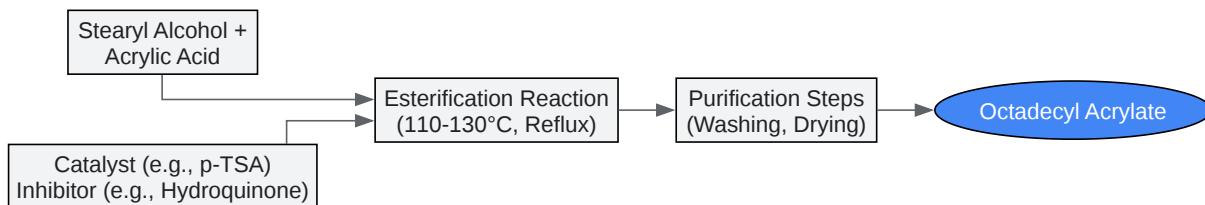
- Stearyl alcohol (Octadecanol)
- Acrylic acid

- Catalyst (e.g., p-toluenesulfonic acid, sulfonic acid type cation exchange resin)[7][8]
- Inhibitor (e.g., hydroquinone, phenothiazine)[6][8]
- Sodium carbonate solution (for washing)
- Saturated sodium chloride solution (for washing)

#### Procedure:

- Melt stearyl alcohol in a reaction vessel by raising the temperature.
- Add the polymerization inhibitor (e.g., hydroquinone) and the catalyst (e.g., p-toluenesulfonic acid) to the molten stearyl alcohol.
- Add acrylic acid to the mixture. The molar ratio of acrylic acid to stearyl alcohol can be varied, for instance, a ratio of 1.2:1 has been reported to yield good conversion rates.[7]
- Heat the reaction mixture to a temperature between 110°C and 130°C and reflux for several hours (e.g., 2 hours).[8] During this time, the water formed during the esterification is separated.
- Continue the reaction under reduced pressure to remove the remaining water and excess acrylic acid.
- Cool the mixture and filter to remove the catalyst.
- Wash the filtrate with a sodium carbonate solution and then with a saturated sodium chloride solution to remove any remaining acidic impurities.
- Wash the product with water until it is neutral.
- Dry the final product, for example, under vacuum at 40°C, to obtain **octadecyl acrylate** as a waxy solid.[9]

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **octadecyl acrylate** via direct esterification.

## Polymerization of Octadecyl Acrylate

**Octadecyl acrylate** is a monomer that readily undergoes polymerization, particularly free-radical polymerization, to form poly(**octadecyl acrylate**).<sup>[1]</sup> This polymer is utilized in various applications due to its hydrophobic nature and other desirable properties.

## Experimental Protocol: Free-Radical Solution Polymerization

The following is a representative protocol for the solution polymerization of **octadecyl acrylate**.

### Materials:

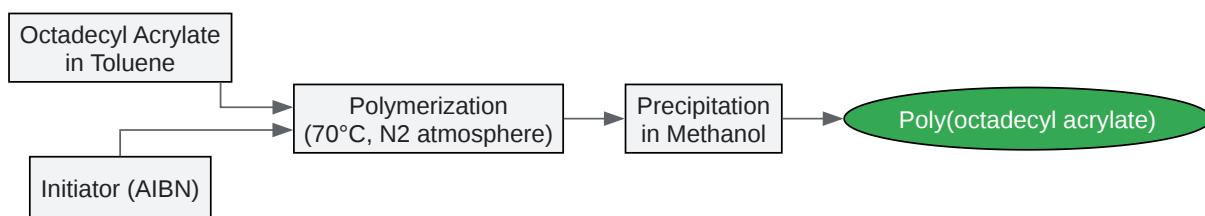
- **Octadecyl acrylate** monomer
- Solvent (e.g., toluene)
- Initiator (e.g., azobisisobutyronitrile - AIBN)<sup>[6]</sup>
- Non-solvent for precipitation (e.g., methanol)<sup>[6]</sup>

### Procedure:

- Dissolve the **octadecyl acrylate** monomer in a suitable solvent, such as toluene, in a reaction flask.

- Add the free-radical initiator, AIBN, to the solution.
- Heat the reaction mixture to a specific temperature, for example, 70°C, under an inert atmosphere (e.g., nitrogen).[6]
- Maintain the reaction at this temperature for a set period to allow for polymerization to occur.
- After the polymerization is complete, isolate the polymer by precipitation in a non-solvent like methanol.[6]
- Filter and dry the resulting poly(**octadecyl acrylate**).

## Polymerization Workflow Diagram



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Caption: Workflow for the free-radical solution polymerization of **octadecyl acrylate**.

## Applications in Research and Drug Development

The unique properties of **octadecyl acrylate** and its corresponding polymer make them valuable in various research and development areas.

- Polymer Synthesis: It is a key monomer for creating polymers with hydrophobic and lubricating characteristics.[3] These polymers are used as co-modifiers in acrylic resins for coatings and adhesives and as additives in lubricants.[3]
- Drug Delivery: Copolymers containing **octadecyl acrylate** can form micelles in aqueous solutions, which have the potential to be used as nanocarriers for drug delivery.[6] The hydrophobic octadecyl side chains can form the core of these micelles, encapsulating

hydrophobic drugs.[6] The synthesis of block copolymers using techniques like Reversible Addition-Fragmentation Chain Transfer (RAFT) polymerization allows for the creation of well-defined amphiphilic structures suitable for forming such micellar aggregates in water.[6] While specific drug delivery systems based solely on poly(**octadecyl acrylate**) are not extensively detailed, the principles of using biodegradable and biocompatible polymers like polyesters for controlled drug release are well-established.[10][11][12][13]

## Safety and Handling

**Octadecyl acrylate** is classified as causing skin and serious eye irritation and may cause respiratory irritation.[14] It is also considered toxic to aquatic life with long-lasting effects.[14] When handling this chemical, it is important to wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[14] Work should be conducted in a well-ventilated area.[15] For detailed safety information, refer to the Safety Data Sheet (SDS).[14][15][16]

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